

# Estragole Sensitization Potential: Key Facts

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Estragole

CAS No.: 140-67-0

Cat. No.: S601013

Get Quote

**Estragole** is a natural constituent found in basil, tarragon, fennel, and aniseed oils [1]. Safety assessments classify it as a **skin sensitizer** [1].

The quantitative data from key experimental studies is summarized in the table below:

Assay Type	Test System	Result	Key Quantitative Finding
Direct Peptide Reactivity Assay (DPRA)	<i>In chemico</i>	Positive [1]	N/A
U-SENS	<i>In vitro</i> (human cell line)	Positive [1]	N/A
KeratinoSens	<i>In vitro</i> (human cell line)	Negative [1]	N/A
Local Lymph Node Assay (LLNA)	<i>In vivo</i> (mouse)	Positive [1]	<b>EC3 value = 18%</b> (4500 µg/cm <sup>2</sup> ) [1]
Human Repeat Insult Patch Test (HRIPT)	<i>In vivo</i> (human)	Negative (at tested dose)	No sensitization at <b>2.5%</b> (1937 µg/cm <sup>2</sup> ) [1]

Based on this data, the **No Expected Sensitization Induction Level (NESIL)** for **estragole** is **1000 µg/cm<sup>2</sup>** [1].

## Experimental Protocols for Sensitization Assessment

For researchers looking to evaluate sensitization potential, here are the core methodologies for the most critical assays.

### 1. Direct Peptide Reactivity Assay (DPRA)

- **Principle:** This *in chemico* test assesses the ability of a chemical to directly react with model skin proteins (represented by cysteine and lysine peptides), a key molecular initiation event for skin sensitization [1].
- **Procedure:**
  - Incubate **estragole** with the synthetic peptides.
  - Analyze the reaction mixture using High-Performance Liquid Chromatography (HPLC).
  - Quantify the percentage depletion of each peptide.
  - A positive result is declared based on a pre-defined depletion threshold [1].

### 2. Local Lymph Node Assay (LLNA)

- **Principle:** This is the preferred *in vivo* method, which measures the proliferative response of lymphocytes in the lymph nodes draining the site of chemical application.
- **Procedure:**
  - Apply varying concentrations of **estragole** (typically in a vehicle like acetone/olive oil) to the ears of mice daily for three consecutive days.
  - On day 6, inject the mice with radioactive thymidine.
  - Isolate the draining lymph nodes and measure the incorporation of radioactivity.
  - Calculate the **EC3 value**, which is the estimated concentration required to provoke a three-fold increase in lymphocyte proliferation compared to vehicle controls. The EC3 value for **estragole** is **18%** [1].

## Risk Management & Troubleshooting FAQs

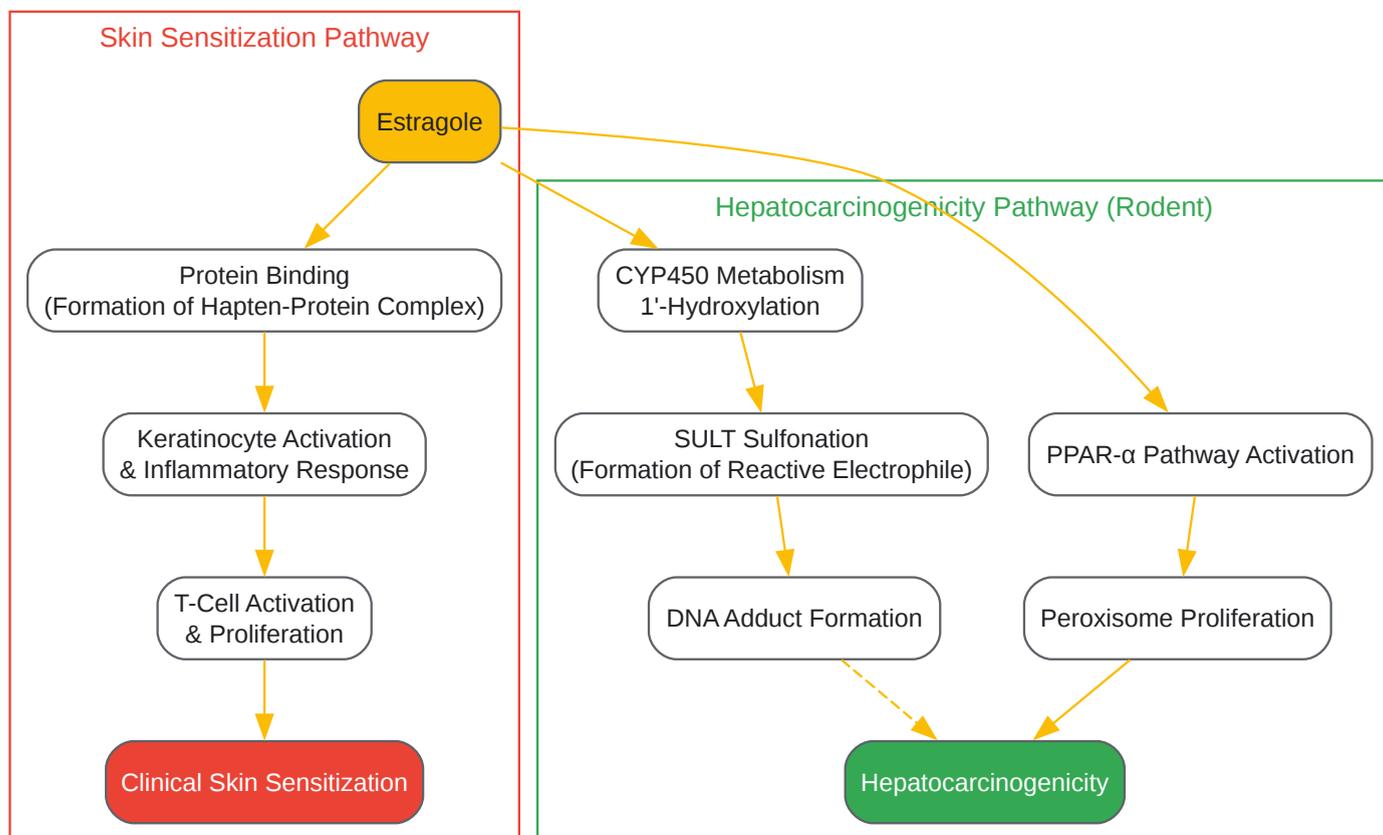
**Q1: What is the primary concern regarding estragole for drug development?** **Estragole** is of concern due to evidence of its **carcinogenicity and genotoxicity** in rodent studies [1] [2]. While this guide focuses on sensitization, overall exposure should be kept as **low as reasonably achievable (ALARA)** [2]. Regulatory bodies like the EMA recommend limiting its presence in herbal medicinal products [2].

**Q2: The KeratinoSens assay for my estragole sample was negative, but the DPRA was positive. How should I interpret this?** This is a known pattern for **estragole** [1]. A positive DPRA indicates that **estragole has the potential to react with skin proteins**, the first key event in skin sensitization. The negative KeratinoSens result suggests it may not strongly induce the specific Keap1-Nrf2 antioxidant pathway in keratinocytes. **A weight-of-evidence approach is crucial.** The positive results in the DPRA, U-SENS, and LLNA override a single negative assay, leading to the classification of **estragole** as a skin sensitizer [1].

**Q3: Are there other toxicological pathways I should be aware of beyond sensitization?** Yes. Recent research indicates that **estragole** can activate the **PPAR-alpha (Peroxisome Proliferator-Activated Receptor alpha) signaling pathway** [1]. This activation can lead to peroxisome proliferation in the liver and is a known mechanism for nongenotoxic hepatocarcinogenesis in rodents. Gene expression profiling has shown that **estragole's** effects are similar to known PPAR-alpha agonists like clofibrate [1].

## Estragole-Induced Signaling Pathways

The following diagram summarizes the key cellular pathways involved in **estragole's** toxicological effects, integrating both sensitization and carcinogenicity data:



[Click to download full resolution via product page](#)

Diagram Title: **Estragole** Toxicity Pathways

This resource synthesizes the latest available data. As research evolves, it's crucial to consult the most recent regulatory guidelines from bodies like the European Pharmacopoeia and EMA [2].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Estragole - an overview [sciencedirect.com]
2. New Ph. Eur. Chapter for Estragole Determination [gmp-compliance.org]

To cite this document: Smolecule. [Estragole Sensitization Potential: Key Facts]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b601013#estragole-sensitization-potential-management>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)